

Essential Safety and Logistical Information for Handling Choline Magnesium Trisalicylate

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Compound of Interest

Compound Name: *Choline magnesium trisalicylate*

Cat. No.: *B8802424*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of all laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Choline Magnesium Trisalicylate**, including detailed operational and disposal plans.

Personal Protective Equipment (PPE)

When handling **Choline Magnesium Trisalicylate**, particularly in powder form, adherence to appropriate personal protective equipment protocols is crucial to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Face Shield		Recommended where there is a risk of splashing or significant dust generation.
Skin Protection	Gloves	Chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374. [2] Gloves must be inspected before use.
Protective Clothing		Wear suitable protective clothing. [1] [2] For significant exposure risk, fire/flame resistant and impervious clothing is recommended. [2]
Respiratory Protection	Respirator	If exposure limits are exceeded or if irritation is experienced, a full-face respirator is recommended. [2] In situations where dust or mist is apparent and engineering controls are not feasible, a NIOSH-approved particulate respirator may be worn. [3] [4]

Operational Plan

A systematic approach to handling **Choline Magnesium Trisalicylate** from receipt to disposal is critical for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, cool, and well-ventilated place.[1][2]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[1]

2. Handling:

- All handling should occur in a well-ventilated area.[1][2]
- Avoid the formation and inhalation of dust and aerosols.[1][2]
- Avoid contact with skin and eyes.[1][2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1][2]
- Wash hands thoroughly after handling.[2]

3. In Case of Accidental Release:

- Evacuate personnel to a safe area.[2]
- Ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Use personal protective equipment, including chemical impermeable gloves, during cleanup. [2]
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[2]
- Prevent the chemical from entering drains.[2]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Disposal Plan

Proper disposal of **Choline Magnesium Trisalicylate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Chemical Disposal:

- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2]
- Do not discharge into sewer systems.[2]

2. Container Disposal:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2]
- Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[2]

- Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[2]

Quantitative Data

The following tables summarize the available quantitative data for **Choline Magnesium Trisalicylate**. It is important to note that specific occupational exposure limits have not been established.

Physicochemical Properties

Property	Value
Molecular Formula	C26H29MgNO10[5]
Molecular Weight	539.814 g/mol [5]

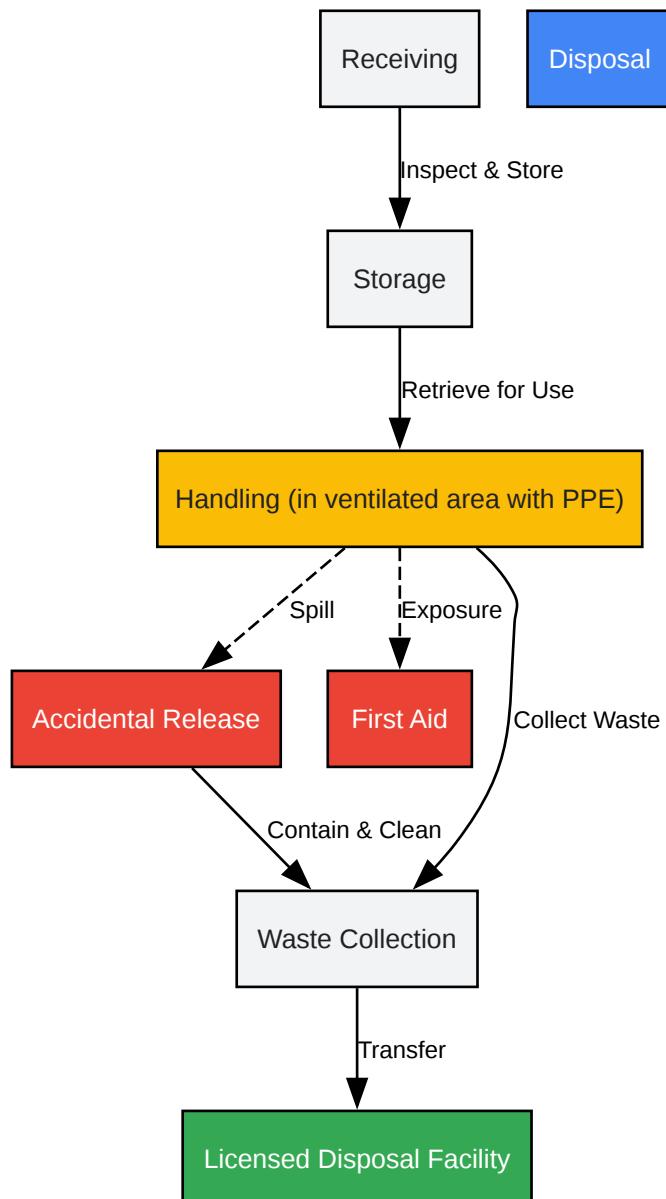
Toxicological Data

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Mouse	Oral	2313 mg/kg[5]
TDLo (Lowest Published Toxic Dose)	Human - woman	Oral	480 mg/kg/8D-I[5]
Acute Toxicity (Oral)	Data not available		
Acute Toxicity (Inhalation)	Data not available		
Acute Toxicity (Dermal)	Data not available		

Occupational Exposure Limits

Organization	Limit
OSHA PEL	Not established
ACGIH TLV	Not established
NIOSH REL	Not established

Workflow for Handling Choline Magnesium Trisalicylate



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Caption: Workflow for the safe handling of **Choline Magnesium Trisalicylate**.

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